Biological Activity of -Cyclohexyl- -(1,2,2-trimethylpropyl)urea: A Technical Guide

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Compound of Interest

Compound Name:	*N-cyclohexyl-N'-(1,2,2-trimethylpropyl)urea*
CAS No.:	*303092-39-9*
Cat. No.:	*B5964539*

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Executive Summary

-cyclohexyl-

-(1,2,2-trimethylpropyl)urea (CAS: 303092-39-9) is a lipophilic urea derivative belonging to a class of compounds known for potent inhibition of the Soluble Epoxide Hydrolase (sEH) enzyme (EC 3.3.2.10). Its structure integrates a stable urea core with two hydrophobic domains: a cyclohexyl ring and a sterically demanding 1,2,2-trimethylpropyl (pinacolyl) group. This architecture mimics the transition state of epoxide hydrolysis, allowing the compound to bind tightly within the sEH catalytic tunnel.

Primary Biological Activity: Inhibition of sEH, leading to the stabilization of Epoxyeicosatrienoic acids (EETs). Therapeutic Implications: Anti-inflammatory, antihypertensive, and analgesic (neuropathic pain) effects. Chemical Classification: 1,3-Dialkylurea; Urea-based transition state mimic.

Chemical Identity & Pharmacophore Analysis[2][3][4]

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Structural Composition

The molecule consists of a central urea functional group flanking two distinct hydrophobic moieties.

- Core: Urea (

). Acts as the primary pharmacophore, forming hydrogen bonds with the catalytic residues of the target enzyme.

- Substituent A: Cyclohexyl group.[1][2][3][4] A classic lipophilic anchor used in early-generation sEH inhibitors (e.g., DCU, CDU).

- Substituent B: 1,2,2-trimethylpropyl group (systematically 3,3-dimethylbutan-2-yl). This is a bulky, branched alkyl chain that provides high steric occlusion and hydrophobic interaction.

Structure-Activity Relationship (SAR)

The biological potency of this compound is driven by the "Urea Connection":

- Hydrogen Bonding: The two

  protons of the urea act as hydrogen bond donors to the catalytic aspartate residue (Asp335 in human sEH) in the enzyme's active site.

- Hydrophobic Pocket Filling: The sEH active site contains two hydrophobic pockets (the "L-pocket" and "R-pocket"). The cyclohexyl and trimethylpropyl groups are sized to occupy these pockets, displacing water and stabilizing the enzyme-inhibitor complex.

- Metabolic Stability: Unlike

  -adamantyl ureas which are metabolically labile, the cyclohexyl and branched alkyl groups offer a balance of potency and moderate metabolic stability.

Mechanism of Action: sEH Inhibition

The Arachidonic Acid Cascade

The primary biological role of this compound is the modulation of the arachidonic acid cascade.

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- Cytochrome P450 Epoxygenases convert arachidonic acid into Epoxyeicosatrienoic acids (EETs).
- EETs are potent signaling lipids that promote vasodilation, reduce inflammation, and inhibit pain signaling.
- sEH rapidly hydrolyzes EETs into Dihydroxyeicosatrienoic acids (DHETs), which are biologically less active or pro-inflammatory.
- Inhibition: By blocking sEH,

  -cyclohexyl-

  -(1,2,2-trimethylpropyl)urea prevents the degradation of EETs, thereby prolonging their beneficial physiological effects.

Binding Mechanism

The compound acts as a Transition State Mimic. The urea carbonyl oxygen does not participate in the reaction; instead, the urea protons coordinate with the Aspartate residue that normally attacks the epoxide carbon. This "locks" the enzyme in an inactive state.

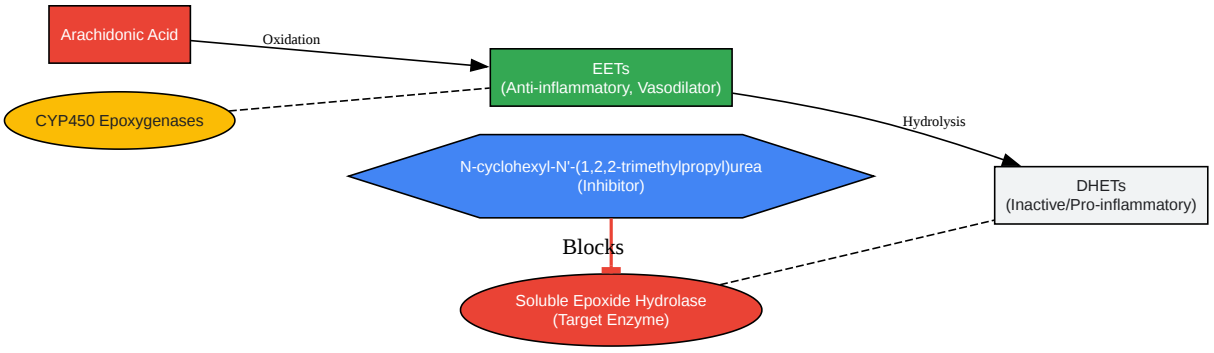

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Figure 1: Mechanism of Action. The inhibitor blocks the sEH-mediated hydrolysis of EETs, preserving their anti-inflammatory activity.

Therapeutic Potential & Biological Effects[9]

Based on the established pharmacology of urea-based sEH inhibitors,

-cyclohexyl-

-(1,2,2-trimethylpropyl)urea is expected to exhibit the following activities in biological systems:

Therapeutic Area	Mechanism	Expected Outcome
Cardiovascular	Preservation of EETs causes vascular smooth muscle relaxation.	Reduction in systemic blood pressure; protection against cardiac hypertrophy.
Inflammation	EETs inhibit NF- B activation and reduce cytokine expression (IL-6, TNF-).	Reduced systemic inflammation; efficacy in models of atherosclerosis and COPD.
Neuropathic Pain	EETs modulate nociceptive signaling in the peripheral nervous system.	Analgesia in models of diabetic neuropathy and inflammatory pain.
Renal Protection	Reduction of renal inflammation and fibrosis.	Protection against end-organ damage in hypertension.

Experimental Protocols

Chemical Synthesis

To generate the compound for biological testing, the following synthesis protocol is standard for asymmetric ureas.

Reaction:

Protocol:

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- Reagents: Dissolve 2-amino-3,3-dimethylbutane (1.0 eq) in anhydrous dichloromethane (DCM).
- Addition: Cool the solution to 0°C. Add cyclohexyl isocyanate (1.0 eq) dropwise under nitrogen atmosphere.
- Reaction: Allow the mixture to warm to room temperature and stir for 12 hours.
- Workup: Evaporate solvent. Recrystallize the residue from hexanes/ethyl acetate to yield the white crystalline urea.
- Validation: Verify structure via

  H-NMR and LC-MS (Expected Mass:

).

In Vitro sEH Inhibition Assay

This fluorescence-based assay quantifies the potency (

) of the compound.

Materials:

- Recombinant human sEH enzyme.
- Substrate: PHOME (3-phenyl-cyano(6-methoxy-2-naphthalenyl)methyl ester-2-oxiraneacetic acid).
- Buffer: Tris-HCl (25 mM, pH 7.0) containing 0.1 mg/mL BSA.

Workflow:

- Preparation: Prepare serial dilutions of the inhibitor in DMSO (Final DMSO concentration < 1%).
- Incubation: Mix 20

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L of enzyme solution with 20

L of inhibitor solution. Incubate at 30°C for 5 minutes.

- Start Reaction: Add 160

  L of PHOME substrate (final conc. 50

  M).

- Measurement: Monitor fluorescence (Excitation: 330 nm, Emission: 465 nm) for 10–30 minutes.

- Analysis: Calculate the rate of hydrolysis (slope). Plot % Inhibition vs. log[Inhibitor] to determine

  .

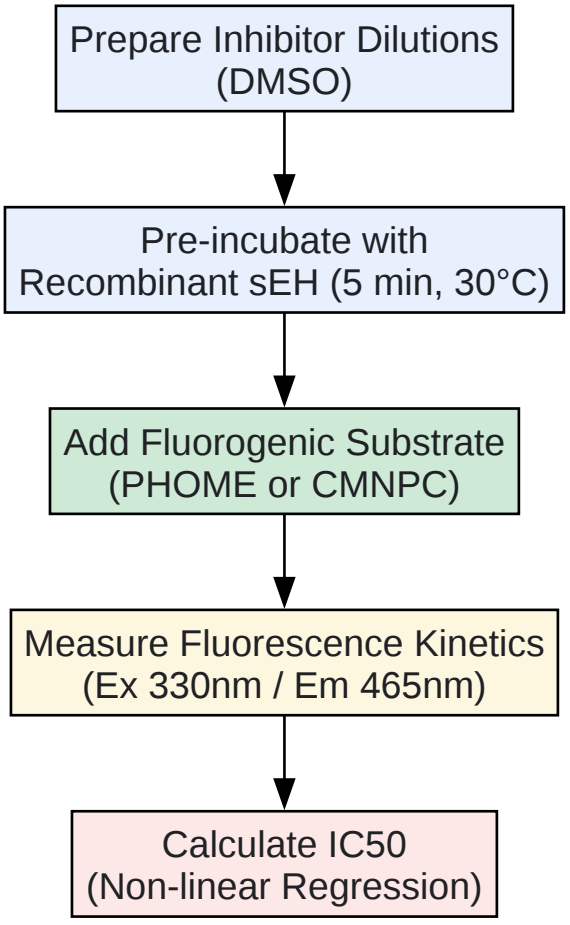

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Figure 2: Workflow for the fluorometric determination of sEH inhibitory potency.

Safety and Handling

- Hazard Classification: As a substituted urea, this compound is generally considered low toxicity but should be handled as a potential irritant.
- GHS Labeling: Warning. Causes skin irritation (H315), Eye irritation (H319).[5]
- Storage: Store at -20°C in a desiccated environment. Soluble in DMSO and Ethanol (>10 mg/mL).

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- To cite this document: BenchChem. [Biological Activity of -Cyclohexyl- -(1,2,2-trimethylpropyl)urea: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b5964539/docs#biological-activity-of-cyclohexyl-1-2-2-trimethylpropyl-urea-a-technical-guide]

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